

# Personal protective equipment for handling IT-143B

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## Compound of Interest

Compound Name: IT-143B

Cat. No.: B15564318

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## Essential Safety and Handling Guide for IT-143B

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **IT-143B**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk. **IT-143B** is a rare, piericidin-class antibiotic isolated from a *Streptomyces* sp.<sup>[1]</sup> While a comprehensive Safety Data Sheet (SDS) is not publicly available, information from chemical suppliers and data on related compounds indicate that this substance should be treated as hazardous.<sup>[2]</sup>

## Physicochemical and Safety Data

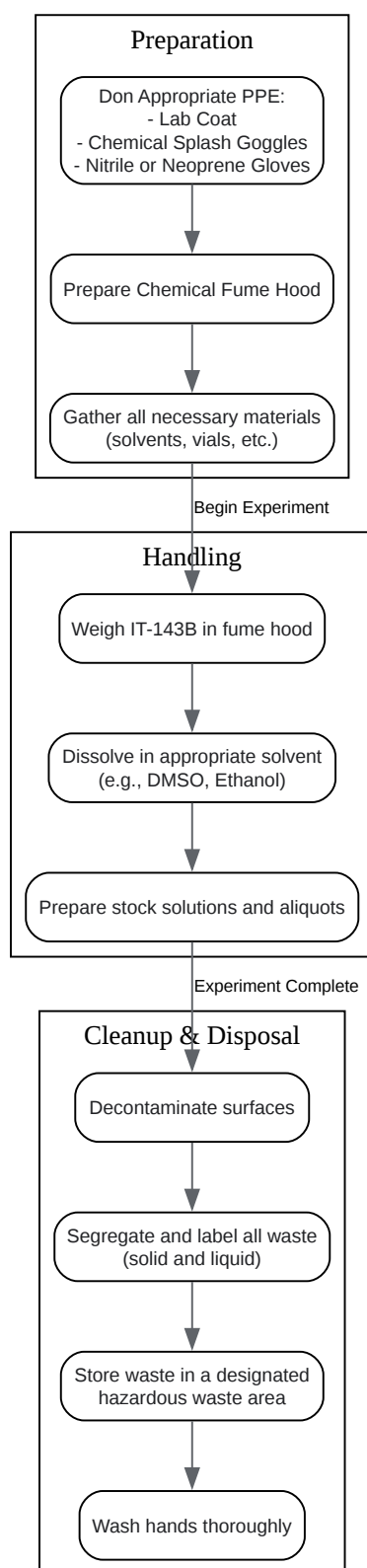
A summary of the key data for **IT-143B** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>41</sub> NO <sub>4</sub> [2][3]
Molecular Weight	455.63 g/mol [2][3]
CAS Number	183485-34-9[2][3]
Appearance	Supplied as an oil[2]
Purity	≥95%[2]
Solubility	Soluble in ethanol, methanol, DMSO, and dimethylformamide[1][2][3]
Storage	Long-term storage at -20°C[2][3]
Known Biological Activity	Active against <i>Aspergillus fumigatus</i> , <i>Micrococcus luteus</i> , and KB carcinoma cells.[1] Inhibits the proliferation of OS-RC-2 and ACHN cancer cells.[2]
Toxicity Profile	Should be considered hazardous.[2] A related compound, Piericidin A, is fatal if swallowed, in contact with skin, or if inhaled.[4]

## Operational and Disposal Plans

The following procedural guidance is designed to directly address key operational questions regarding the safe handling and disposal of **IT-143B**.

## Experimental Workflow for Handling IT-143B



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Caption: Workflow for the safe handling of **IT-143B** from preparation to disposal.

## Personal Protective Equipment (PPE) and Engineering Controls

Due to the hazardous nature of **IT-143B**, stringent safety measures are required.

- Engineering Controls: All work with **IT-143B**, including weighing, dissolving, and aliquoting, must be conducted within a certified chemical fume hood to prevent inhalation of aerosols or dust.[3]
- Primary PPE:
  - Lab Coat: A standard laboratory coat must be worn at all times.
  - Eye Protection: Chemical splash goggles are mandatory.
  - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are required.[3]

## Step-by-Step Handling Protocol

- Preparation: Before handling the compound, ensure you are wearing the appropriate PPE and that all operations will be performed in a chemical fume hood.
- Stock Solution Preparation:
  - **IT-143B** is supplied as an oil.[2]
  - To make a stock solution, dissolve **IT-143B** in a solvent of choice such as ethanol, methanol, DMSO, or dimethylformamide.[2] The solvent should be purged with an inert gas.[2]
- General Handling:
  - Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.[2]
  - Wash hands and any exposed skin thoroughly after handling.

## Disposal Plan

All waste containing **IT-143B** must be treated as hazardous chemical waste.

- Waste Segregation:
  - Solid Waste: Collect any solid waste, such as contaminated pipette tips, tubes, and vials, in a designated, leak-proof hazardous waste container.[3]
  - Liquid Waste: Collect all liquid waste, including stock solutions and experimental media, in a dedicated, sealed, and shatter-resistant container suitable for organic solvents.[3]
- Labeling: Clearly label all hazardous waste containers with "Hazardous Waste," the full chemical name "**IT-143B**," and any associated hazards.[3]
- Storage: Store sealed waste containers in a designated, secure, and well-ventilated secondary containment area.[3]
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[3] Do not pour **IT-143B** waste down the drain.

## Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water and seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes and seek medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
- Ingestion: Seek immediate medical attention. Do not induce vomiting.

This guidance is based on the best available information. Always consult with your institution's EHS department for specific safety protocols and requirements.

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